

1-Chlorohexane: Environmental Fate & Toxicological Profile

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Compound of Interest

Compound Name: 1-Chlorohexane

CAS No.: 70776-07-7

Cat. No.: B7769338

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A Technical Guide for Research & Development[1] Executive Summary: The Alkylating Solvent Paradox

1-Chlorohexane (C₆H₁₃Cl, CAS 544-10-5) occupies a specific niche in organic synthesis as a lipophilic alkylating agent and solvent.[1][2] While often perceived as a simple homologue of hexane, its chlorine substitution dramatically alters its environmental partitioning and toxicological mechanism.[1]

For drug development professionals, the critical insight is the genotoxicity paradox: **1-chlorohexane** exhibits weak or negative results in standard bacterial reverse mutation assays (Ames) but demonstrates significant DNA-damaging potential in eukaryotic systems (Comet assay).[2] This discrepancy necessitates rigorous residual solvent analysis and specific handling protocols beyond standard flammability controls.

Key Profile Metrics:

- Log Kow: ~3.6 (Moderate Bioaccumulation Potential)

- Aquatic Hazard: Chronic Category 3 (Harmful to aquatic life with long-lasting effects)
- Critical Toxicity: DNA damage in human lymphocytes (Comet Assay positive)[2]

Physicochemical Determinants of Fate

The environmental behavior of **1-chlorohexane** is governed by the interplay between its volatility and its lipophilicity. Unlike short-chain halides (e.g., dichloromethane), the hexyl chain drives significant partitioning into organic matter.[1][2]

Table 1: Core Physicochemical Properties

Property	Value	Implication for Fate
Molecular Weight	120.62 g/mol	Moderate volatility.[1][2]
Boiling Point	134 °C	Retained in soil longer than lighter halides.[1][2]
Water Solubility	Insoluble (~30-50 mg/L)	Forms emulsions; high potential for surface water film formation.[1][2]
Log Kow	3.6	Partitions into lipid tissues and organic sediment.[1]
Henry's Law Constant	$\sim 4.1 \times 10^{-2}$ atm-m ³ /mol	Rapid volatilization from water surfaces (t _{1/2} ~hours).[1][2]
Vapor Pressure	~9.4 mmHg (25°C)	Significant inhalation hazard in unventilated spaces.[1]

Environmental Fate & Ecotoxicology

The fate of **1-chlorohexane** is a "race" between volatilization and adsorption. In open water, it volatilizes rapidly; however, in soil or sediment, its high Log Kow facilitates strong adsorption, retarding bioavailability and biodegradation.[1]

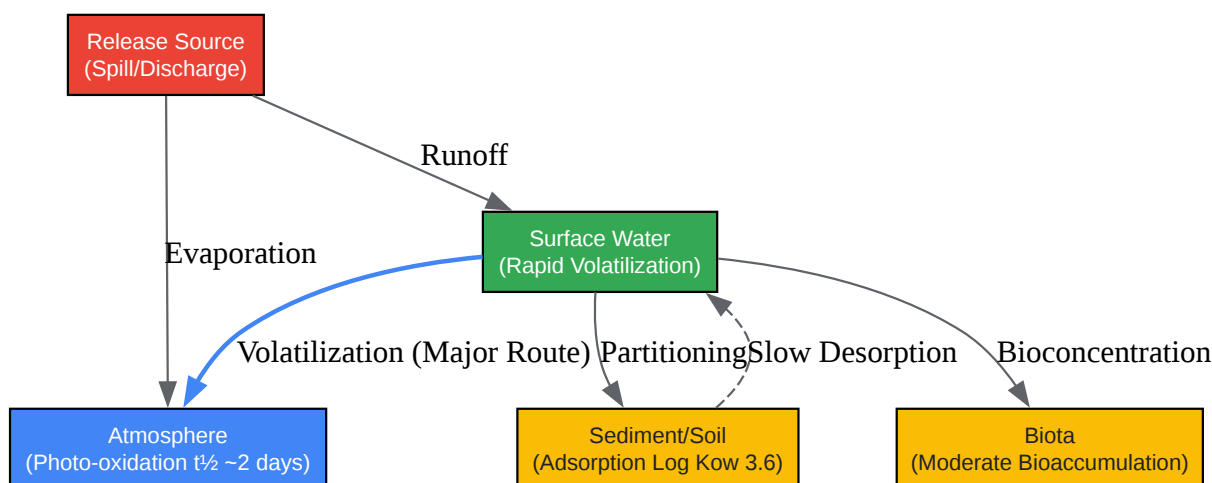
Aquatic Toxicity Profile

Regulatory data classifies **1-chlorohexane** as Aquatic Chronic 3 (H412).[1] This classification indicates acute toxicity values (LC50/EC50) typically in the 10–100 mg/L range, combined with a lack of rapid biodegradability.[2]

- Fish (*Pimephales promelas*): Acute toxicity is limited by water solubility.[1][2] Mortality is often observed only at concentrations approaching or exceeding the solubility limit (emulsions).
- Invertebrates (*Daphnia magna*): High sensitivity expected due to lipophilic uptake.[1][2]
- Persistence: The substance is not readily biodegradable (OECD 301 series).[2] The chlorine-carbon bond is resistant to rapid microbial hydrolysis under aerobic conditions, leading to persistence in sediment.[1]

Environmental Compartment Diagram

The following diagram illustrates the primary transport vectors. Note the dominance of volatilization and sediment adsorption over hydrolysis.



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Figure 1: Environmental fate pathways emphasizing volatilization as the primary removal mechanism from water.[3]

Mammalian Toxicology & Safety

For drug development, the primary concern is not acute lethality, but genotoxicity.[1]

The Genotoxicity Paradox

Standard screening methods can yield conflicting results for alkyl halides.[1][2]

- Ames Test (*Salmonella typhimurium*): Often Negative or weakly positive.[1][2] The bacterial uptake or metabolic activation (S9) may not sufficiently mimic human lymphocyte processing for this specific chain length.[2]
- Comet Assay (Human Lymphocytes): Positive. Studies indicate **1-chlorohexane** induces DNA strand breaks.[1][2] This suggests a mechanism of direct alkylation or oxidative stress not detected by the histidine reversion mechanism of the Ames test.

Implication: Do not rely solely on Ames data for risk assessment of impurities. **1-Chlorohexane** residues in pharmaceutical products must be controlled to strict limits (likely Class 2 or 3 solvent limits under ICH Q3C, though not explicitly listed, it behaves similarly to other chlorinated solvents).[1]

Acute & Chronic Toxicity[1][2]

- Acute Oral: Low toxicity (LD50 > 2000 mg/kg in rodents).[1][2]
- Target Organs: Liver and Kidneys (typical for halogenated hydrocarbons).[1]
- Irritation: Moderate skin and eye irritant.[1][2] Defatting action on skin can lead to dermatitis. [1][2]

Occupational Hygiene & Handling Protocols

Core Directive: Treat **1-chlorohexane** as a Flammable Alkylating Agent.

Engineering Controls

- Ventilation: All handling must occur within a certified fume hood.[1] The vapor density (>1) means vapors accumulate on floors/benches.[1][2]

- Static Control: Ground/bond all transfer equipment. Use spark-proof tools.

Spill Response Workflow

This protocol ensures containment of both flammability and aquatic toxicity risks.[1][2]



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Figure 2: Emergency response workflow for **1-chlorohexane** spills.

Storage Incompatibilities

- Strong Oxidizers: Risk of fire/explosion.[1][2]
- Strong Bases: Potential for dehydrohalogenation to form hexene (flammable gas generation).[1][2]
- Metals (Mg, Na, K): Risk of Wurtz-type coupling reactions (exothermic).[1][2]

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